

Adenine Sulphate: A Comprehensive Technical Overview for Researchers

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Compound of Interest

Compound Name: Adenine sulphate

CAS No.: 34791-69-0

Cat. No.: B7760082

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This technical guide provides an in-depth analysis of the molecular characteristics of **adenine sulphate**, a critical compound in various biochemical and pharmaceutical research applications. Designed for researchers, scientists, and drug development professionals, this document details the compound's molecular formula and weight, outlines experimental protocols for its characterization, and illustrates its role in biological pathways.

Core Molecular Data

Adenine sulphate is the salt formed from the purine nucleobase adenine and sulfuric acid. It is crucial to note that **adenine sulphate** can exist in different stoichiometric ratios and hydrated forms, leading to variations in its molecular formula and weight. The most commonly referenced form is adenine hemisulfate, where two adenine molecules associate with one molecule of sulfuric acid. Other forms, including hydrated versions, are also documented.

For clarity and comparative ease, the molecular details of adenine, sulfuric acid, and the various forms of **adenine sulphate** are summarized below.

Compound Name	Common Synonyms	Molecular Formula	Molar Mass (g/mol)
Adenine	6-aminopurine	C ₅ H ₅ N ₅	135.13
Sulfuric Acid	Oil of vitriol	H ₂ SO ₄	98.08
Adenine Sulphate (Anhydrous)	Adenine hemisulfate	(C ₅ H ₅ N ₅) ₂ ·H ₂ SO ₄ or C ₁₀ H ₁₂ N ₁₀ O ₄ S	368.34[1]
Adenine Sulphate Dihydrate	(C ₅ H ₅ N ₅) ₂ ·H ₂ SO ₄ ·2H ₂ O	404.37[2]	
Adenine Hemisulfate Monohydrate	C ₅ H ₅ N ₅ ·½H ₂ SO ₄ ·H ₂ O	202.18[3][4]	

Experimental Protocol: Molecular Weight Determination via Mass Spectrometry

The precise determination of **adenine sulphate**'s molecular weight is fundamental for its accurate quantification and use in experimental settings. Electrospray Ionization Mass Spectrometry (ESI-MS) is a standard and highly accurate method for this purpose.

Objective: To verify the molecular weight of an anhydrous **adenine sulphate** sample.

Materials and Reagents:

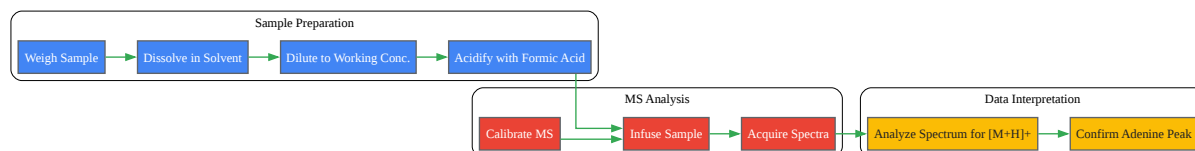
- **Adenine sulphate** sample
- Methanol (HPLC grade)
- Water (HPLC grade, deionized)
- Formic acid (for mass spectrometry)
- Calibrated Electrospray Ionization Mass Spectrometer

Procedure:

- Sample Preparation:
 - Accurately weigh 1 mg of the **adenine sulphate** sample.
 - Dissolve the sample in 1 mL of a 50:50 methanol/water solution to create a 1 mg/mL stock solution.
 - Vortex the solution until the sample is completely dissolved.
 - Prepare a working solution by diluting the stock solution to a final concentration of 10 µg/mL in the same solvent.
 - To facilitate ionization, add formic acid to the working solution to a final concentration of 0.1%.
- Instrument Calibration:
 - Calibrate the mass spectrometer according to the manufacturer's instructions using a standard calibration solution.
 - Ensure the instrument is tuned for the expected mass range of adenine (protonated form $[M+H]^+ \approx 136.1$ m/z) and **adenine sulphate**.
- Sample Analysis:
 - Set the ESI source to positive ion mode.
 - Infuse the prepared sample solution into the mass spectrometer at a constant flow rate (e.g., 5-10 µL/min).
 - Acquire mass spectra over a mass-to-charge (m/z) range that includes the expected ions (e.g., m/z 100-500).
 - Collect data for a sufficient duration to obtain a stable signal and a high-resolution spectrum.
- Data Interpretation:

- Analyze the resulting spectrum for the protonated molecular ion of adenine, $[C_5H_6N_5]^+$, at an m/z of approximately 136.06.
- The presence of this peak confirms the adenine component of the salt.
- Due to the nature of the salt, the intact **adenine sulphate** molecule may not be observed as a single parent ion. The spectrum will be dominated by the signal for adenine. The sulphate component is not typically observed in positive ion mode.
- Confirmation of the sulphate counter-ion can be performed using techniques like ion chromatography or by analyzing in negative ion mode, though this is less common for this specific application.

The workflow for this experimental protocol is visualized below.



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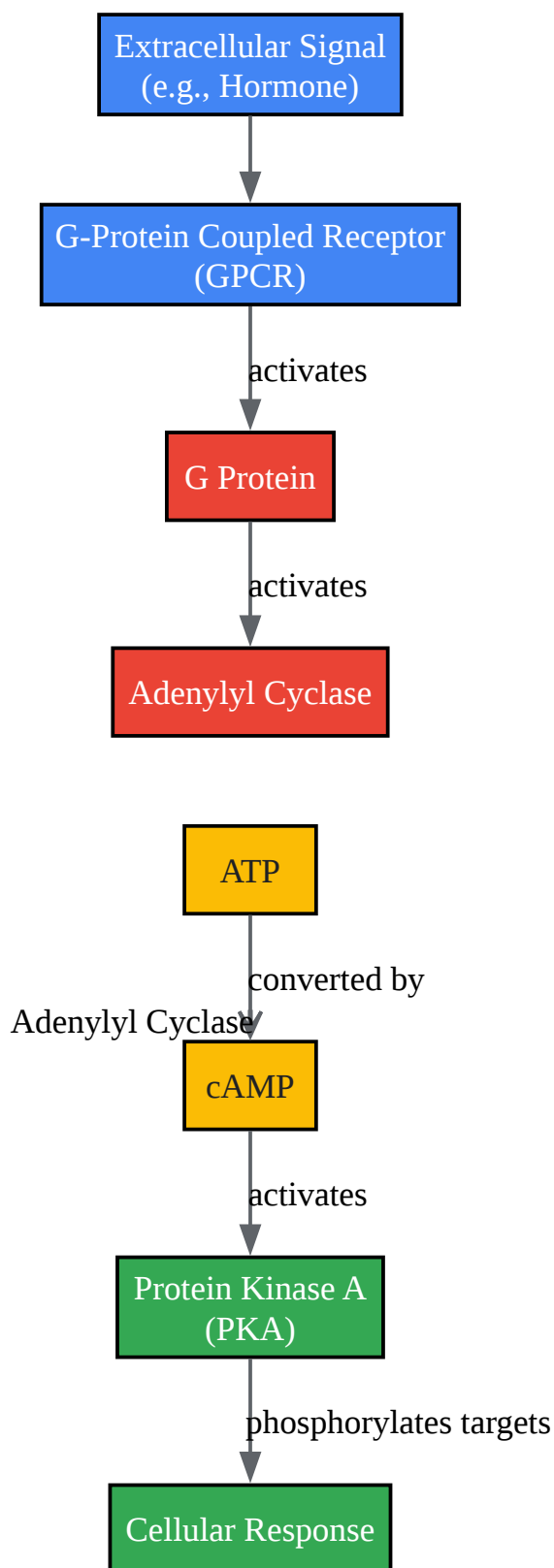
Workflow for Molecular Weight Determination by ESI-MS.

Biological Significance: Adenine in Cellular Signaling

Adenine is a fundamental component of numerous biologically crucial molecules, including DNA, RNA, ATP, and signaling molecules like cyclic AMP (cAMP). Adenine and its derivatives are central to a vast array of cellular processes. The cAMP signaling pathway is a classic

example of how an adenine-containing molecule transduces extracellular signals into intracellular responses.

The diagram below illustrates a simplified cAMP signaling cascade.



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References

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